

An In-Depth Technical Guide to the Spectroscopic Profile of WST-8

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Clofentezine Metabolite 1*

CAS No.: *107595-49-3*

Cat. No.: *B602026*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characteristics of 2-(2-methoxy-4-nitrophenyl)-3-(4-nitrophenyl)-5-(2,4-disulfophenyl)-2H-tetrazolium, monosodium salt, a compound widely recognized by its common name, WST-8. While the CAS number 107595-49-3 has been ambiguously associated with other chemical entities in some databases, the preponderance of evidence from commercial suppliers and scientific literature confirms its identity as WST-8. This guide is intended for researchers, scientists, and professionals in drug development, offering a detailed exploration of the spectroscopic data essential for the characterization and application of this important tetrazolium salt. We will delve into the theoretical and practical aspects of Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Mass Spectrometry (MS), Infrared (IR), and UV-Visible (UV-Vis) Spectroscopy as they pertain to WST-8.

Introduction: Unambiguous Identification of CAS 107595-49-3 as WST-8

A critical first step in any chemical analysis is the unequivocal identification of the substance in question. While the CAS registry is the gold standard for chemical substance identification, discrepancies can occasionally arise. In the case of CAS number 107595-49-3, some databases have erroneously linked it to "2-Chloro-3-(6-(2-chlorophenyl)-1,2,4,5-tetrazin-3-yl)phenol". However, a thorough review of major chemical supplier catalogs, safety data sheets, and the scientific literature overwhelmingly confirms that CAS number 107595-49-3 is correctly assigned to 2-(2-methoxy-4-nitrophenyl)-3-(4-nitrophenyl)-5-(2,4-disulfophenyl)-2H-tetrazolium, monosodium salt, commercially known as WST-8.

WST-8 is a water-soluble tetrazolium salt that is widely employed in colorimetric assays to assess cell viability and metabolic activity[1]. In the presence of cellular dehydrogenases and an electron mediator, WST-8 is reduced to a water-soluble formazan dye with a distinct orange color[2][3]. The intensity of this color, which can be quantified spectrophotometrically, is directly proportional to the number of viable cells. This property has made WST-8 an invaluable tool in toxicology, drug screening, and cancer research.

Given its widespread use, a thorough understanding of its spectroscopic properties is paramount for quality control, stability studies, and the development of new applications. This guide will provide a detailed analysis of the expected and, where available, reported spectroscopic data for WST-8.

Figure 1: Chemical structure and key identifiers for WST-8.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of atomic nuclei. For WST-8, both ^1H and ^{13}C NMR are crucial for confirming its complex aromatic structure.

^1H NMR Spectroscopy

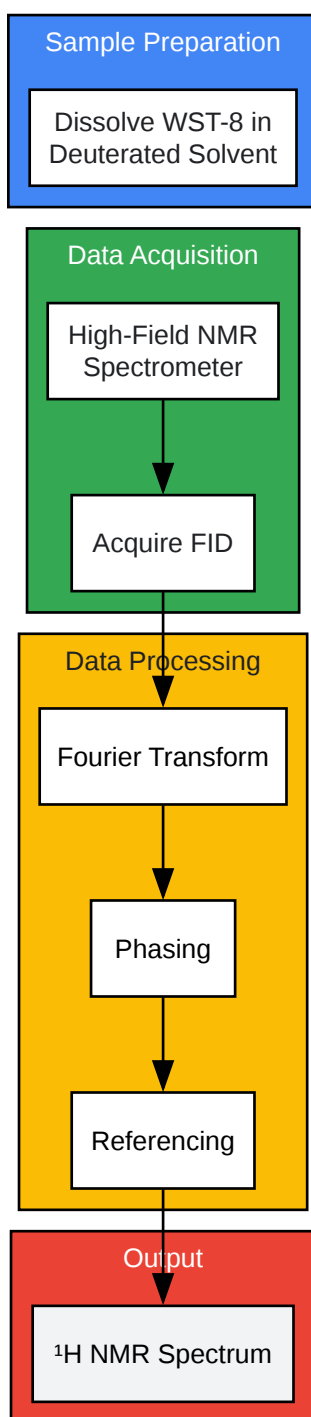
Theoretical Framework: Proton NMR provides information on the number of different types of protons in a molecule, their electronic environments, and their proximity to other protons. The chemical shift (δ) of a proton is influenced by the electron density around it; electron-withdrawing groups deshield protons, shifting their signals downfield (to higher ppm values).

Predicted ^1H NMR Spectrum of WST-8: While a publicly available, experimentally verified ^1H NMR spectrum of WST-8 is not readily found in the literature, we can predict the key features based on its structure. The molecule contains several distinct aromatic protons and a methoxy group.

- **Aromatic Protons (Ar-H):** The aromatic protons on the three phenyl rings will resonate in the downfield region, typically between 7.0 and 9.0 ppm. The presence of strongly electron-withdrawing nitro ($-\text{NO}_2$) and sulfonate ($-\text{SO}_3^-$) groups will cause significant deshielding of the adjacent protons, pushing their chemical shifts further downfield. Protons on the nitrophenyl rings are expected to show complex splitting patterns (doublets and doublets of doublets) due to ortho and meta coupling. The protons on the disulfophenyl ring will also exhibit complex splitting.
- **Methoxy Protons ($-\text{OCH}_3$):** The three protons of the methoxy group are chemically equivalent and will appear as a sharp singlet. This signal is expected to be in the range of 3.8 - 4.2 ppm, a typical region for methoxy groups attached to an aromatic ring.

Experimental Protocol for ^1H NMR: A standard protocol for acquiring a ^1H NMR spectrum of a solid sample like WST-8 would involve:

- **Sample Preparation:** Dissolve 5-10 mg of WST-8 in a suitable deuterated solvent (e.g., $\text{DMSO}-d_6$ or D_2O , given its water solubility). The choice of solvent is critical to avoid interfering signals.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
- **Data Acquisition:** Acquire the spectrum using a standard single-pulse experiment. The number of scans will depend on the sample concentration and the desired signal-to-noise ratio.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing the spectrum, and referencing the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).



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Figure 2: General workflow for acquiring a ^1H NMR spectrum.

^{13}C NMR Spectroscopy

Theoretical Framework: Carbon-13 NMR provides information about the carbon skeleton of a molecule. Each unique carbon atom in the molecule gives a distinct signal. The chemical shifts of carbon atoms are also sensitive to their electronic environment, with a much wider range of chemical shifts compared to ^1H NMR.

Predicted ^{13}C NMR Spectrum of WST-8: The ^{13}C NMR spectrum of WST-8 is expected to be complex, with 20 distinct carbon signals.

- **Aromatic Carbons (Ar-C):** The 18 aromatic carbons will resonate in the range of 110-160 ppm. Carbons directly attached to the electron-withdrawing nitro and sulfonate groups, as well as the carbon attached to the methoxy group, will be significantly deshielded and appear at the lower end of this range. Quaternary carbons (those not bonded to a hydrogen) will typically show weaker signals.
- **Tetrazolium Carbon:** The carbon atom of the tetrazolium ring is expected to be significantly deshielded due to the surrounding nitrogen atoms and will likely appear in the 150-165 ppm region.
- **Methoxy Carbon ($-\text{OCH}_3$):** The carbon of the methoxy group will resonate in the upfield region, typically around 55-60 ppm.

Experimental Protocol for ^{13}C NMR: The protocol for ^{13}C NMR is similar to that for ^1H NMR, with a few key differences:

- **Sample Preparation:** A higher concentration of the sample is often required due to the low natural abundance of ^{13}C .
- **Data Acquisition:** A proton-decoupled experiment is typically performed to simplify the spectrum by removing C-H coupling. This results in a spectrum where each carbon atom appears as a singlet. A significantly larger number of scans is required to achieve a good signal-to-noise ratio.

Mass Spectrometry (MS)

Theoretical Framework: Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. Electrospray ionization (ESI) is a soft ionization technique well-

suited for analyzing large, polar, and thermally labile molecules like WST-8, as it minimizes fragmentation.

Expected ESI-MS Data for WST-8: Given that WST-8 is a sodium salt, in positive ion mode ESI-MS, we would expect to observe several key ions:

- $[M-Na+2H]^+$: The protonated molecule, where the sodium ion is replaced by two protons. The calculated m/z for this ion ($C_{20}H_{14}N_6O_{11}S_2^+$) would be approximately 579.02.
- $[M-Na+H+Na]^+$ or $[M+Na]^+$: The sodiated molecule, which would be the intact molecule with an additional sodium ion. The calculated m/z for this ion ($C_{20}H_{13}N_6Na_2O_{11}S_2^+$) would be approximately 623.99.
- $[M-2Na+3H]^+$: In some cases, both sulfonate groups might be protonated.

In negative ion mode ESI-MS, the most likely observed ion would be:

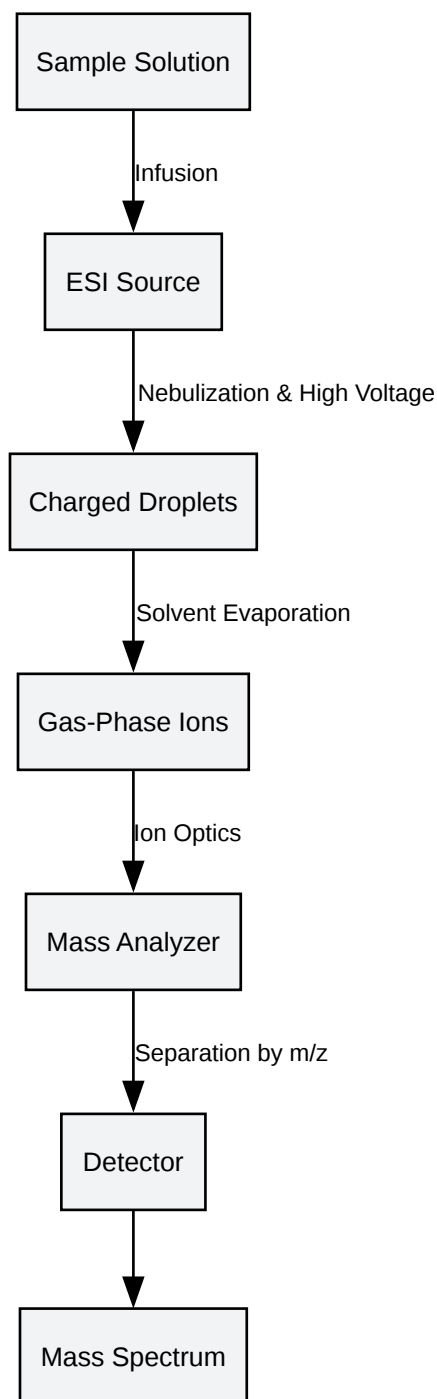
- $[M-Na]^-$: The deprotonated molecule, which is the intact molecule without the sodium cation. The calculated m/z for this ion ($C_{20}H_{13}N_6O_{11}S_2^-$) would be approximately 577.01.

Fragmentation Analysis (MS/MS): Tandem mass spectrometry (MS/MS) can be used to further confirm the structure of WST-8. By selecting a specific parent ion and subjecting it to collision-induced dissociation (CID), characteristic fragment ions can be generated. Expected fragmentation pathways for tetrazolium salts often involve the loss of N_2 or HN_3 from the tetrazole ring. Other likely fragmentations would involve the cleavage of the bonds connecting the phenyl rings to the tetrazolium core.

Experimental Protocol for ESI-MS:

- **Sample Preparation:** Prepare a dilute solution of WST-8 (typically 1-10 $\mu\text{g/mL}$) in a suitable solvent system, such as a mixture of water and acetonitrile or methanol, often with a small amount of a volatile acid (e.g., formic acid for positive mode) or base (e.g., ammonium hydroxide for negative mode) to promote ionization.
- **Infusion:** The sample solution is introduced into the ESI source at a constant flow rate.

- **Ionization:** A high voltage is applied to the tip of the capillary, causing the formation of a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions.
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight) where their m/z ratios are determined.



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Figure 3: Simplified schematic of the Electrospray Ionization Mass Spectrometry (ESI-MS) process.

Infrared (IR) Spectroscopy

Theoretical Framework: Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The frequencies of these vibrations are characteristic of the types of bonds and functional groups present in the molecule.

Predicted FT-IR Spectrum of WST-8: The IR spectrum of WST-8 will be complex due to the presence of multiple functional groups. The key characteristic absorption bands are predicted as follows:

Functional Group	Vibration Type	Expected Wavenumber (cm ⁻¹)
Aromatic C-H	Stretching	3100 - 3000
C-H (in -OCH ₃)	Stretching	2950 - 2850
Aromatic C=C	Stretching	1600 - 1450
Nitro (NO ₂)	Asymmetric Stretching	1550 - 1475
Symmetric Stretching	1360 - 1290	
Sulfonate (SO ₃ ⁻)	Asymmetric Stretching	~1200
Symmetric Stretching	~1040	
C-O (ether)	Stretching	1275 - 1200
Tetrazole Ring	Ring Vibrations	Various bands in the fingerprint region

The presence of strong, sharp peaks in the 1550-1475 cm⁻¹ and 1360-1290 cm⁻¹ regions would be indicative of the nitro groups. The sulfonate groups will give rise to strong absorptions around 1200 cm⁻¹ and 1040 cm⁻¹. The aromatic C-H stretching vibrations will appear as a series of weaker bands just above 3000 cm⁻¹.

Experimental Protocol for FT-IR: For a solid sample like WST-8, the following methods can be used:

- **KBr Pellet Method:** A small amount of WST-8 is finely ground with dry potassium bromide (KBr) powder and pressed into a thin, transparent pellet.
- **Attenuated Total Reflectance (ATR):** A small amount of the solid sample is placed directly onto the ATR crystal, and pressure is applied to ensure good contact. This method requires minimal sample preparation.

UV-Visible (UV-Vis) Spectroscopy

Theoretical Framework: UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule. This absorption corresponds to the excitation of electrons from lower to higher energy molecular orbitals. The wavelength of maximum absorbance (λ_{max}) is characteristic of the electronic structure of the molecule, particularly the extent of conjugation.

UV-Vis Spectroscopic Data for WST-8 and its Formazan: WST-8 itself is a pale yellow compound. Its UV-Vis spectrum in an aqueous solution is expected to show absorption maxima in the UV region due to the π - π^* transitions of the aromatic rings and the tetrazolium system.

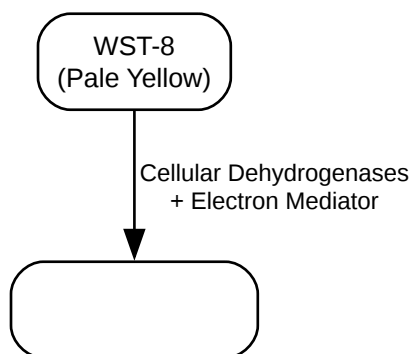
The most significant aspect of the UV-Vis spectroscopy of WST-8 is the dramatic change upon its reduction to the formazan product. This reduction is the basis of its use in cell viability assays. The resulting formazan is a highly colored, water-soluble compound.

- **WST-8:** The unreduced tetrazolium salt has a low absorbance in the visible region.
- **WST-8 Formazan:** The reduced formazan product exhibits a strong absorbance in the visible region, with a maximum absorbance (λ_{max}) typically reported to be around 450-460 nm^[4]^[5]. This λ_{max} can be slightly influenced by the solvent and pH.

Experimental Protocol for UV-Vis Spectroscopy:

- **Sample Preparation:** Prepare a solution of WST-8 or its formazan product in a suitable solvent (e.g., water or a buffer solution) in a quartz cuvette.

- **Data Acquisition:** Record the absorbance spectrum over a range of wavelengths (e.g., 200-800 nm) using a UV-Vis spectrophotometer. A solvent blank should be run first to obtain a baseline.



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Figure 4: The reduction of WST-8 to its colored formazan product is the basis of its application in cell viability assays.

Conclusion

This technical guide has provided a detailed overview of the spectroscopic properties of WST-8 (CAS No. 107595-49-3). While experimentally obtained spectra for all techniques are not readily available in the public domain, this guide has presented a comprehensive analysis based on the known chemical structure and the characteristic spectroscopic features of its constituent functional groups. The information provided herein serves as a valuable resource for researchers and scientists working with WST-8, aiding in its identification, characterization, and the development of novel applications. The clear distinction of its spectroscopic profile from that of its reduced formazan product is fundamental to its utility in colorimetric assays. Further contributions of experimental spectral data to public databases will undoubtedly enhance the collective understanding of this important biochemical reagent.

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